

# Vps34-IN1 solubility issues troubleshooting

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**Compound Focus:** Vps34-IN-1

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## Solubility and Basic Properties

Understanding the fundamental properties of VPS34-IN1 is the first step in planning your experiments. Here is a summary of its key characteristics [1] [2] [3]:

Property	Specification
Molecular Formula	C <sub>21</sub> H <sub>24</sub> ClN <sub>7</sub> O [1] [2]
Molecular Weight	425.91 g/mol [4] [2] [3]
CAS Number	1383716-33-3 [1] [2] [3]
Appearance	White to off-white solid powder [1] [2]
Purity	≥ 98% - 99.78% [4] [1] [3]

### Solubility Data (In Vitro) [4] [1] [2]:

- DMSO:** ~85 mg/mL (~199.6 mM)
- Ethanol:** ~85 mg/mL (~199.6 mM)
- Water:** Insoluble

A critical point to note is that **DMSO is hygroscopic (absorbs moisture from the air)**, and the presence of water can significantly reduce its dissolving capacity. Therefore, it is crucial to use **freshly opened**,

anhydrous DMSO for preparing stock solutions [4] [2].

## Stock Solution Preparation and In Vitro Use

For cell-based assays, preparing a concentrated stock solution is standard practice.

### Preparation of 10 mM DMSO Stock Solution [2]:

- **Calculate Mass:** To make 1 mL of a 10 mM solution, you need 4.26 mg of VPS34-IN1.
- **Weigh Compound:** Accurately weigh out the powder.
- **Dissolve:** Add the powder to a volumetric vial and bring it to a final volume of 1 mL with fresh, pure DMSO.
- **Mix:** Vortex or sonicate until a clear solution is obtained.
- **Aliquot and Store:** Aliquot the stock solution into smaller volumes and store at **-20°C or -80°C**. Avoid repeated freeze-thaw cycles to maintain stability.

**Working Concentration Guidance:** The appropriate working concentration depends on your experimental goals. Administration of VPS34-IN1 to cells induces a rapid, dose-dependent dispersal of PtdIns(3)P from endosome membranes within 1 minute [5] [4] [3]. Here are some experimentally validated concentrations:

- To induce a **~50-60% loss of SGK3 phosphorylation** within 1 minute, use **1  $\mu$ M** [5] [2].
- For a **partial reduction in SGK3 activity (~40%)**, **0.1  $\mu$ M** can be effective [5].
- In studies on AML cells, a concentration of **5  $\mu$ M** was used in viability assays over 48 hours [6].
- Always prepare a fresh working dilution from your DMSO stock for each experiment.

## In Vivo Formulation Guidelines

For animal studies, the DMSO stock solution must be further diluted into a biocompatible solvent system. Below are two validated formulations for in vivo administration [4] [2].

Formulation	Composition	Final Concentration Achieved	Administration Note
<b>Formulation 1 (Aqueous)</b>	5% DMSO, 40% PEG300, 5% Tween-80, 50% Saline	~4.25 mg/mL (9.98 mM) [4]	Clear solution; prepare sequentially and use

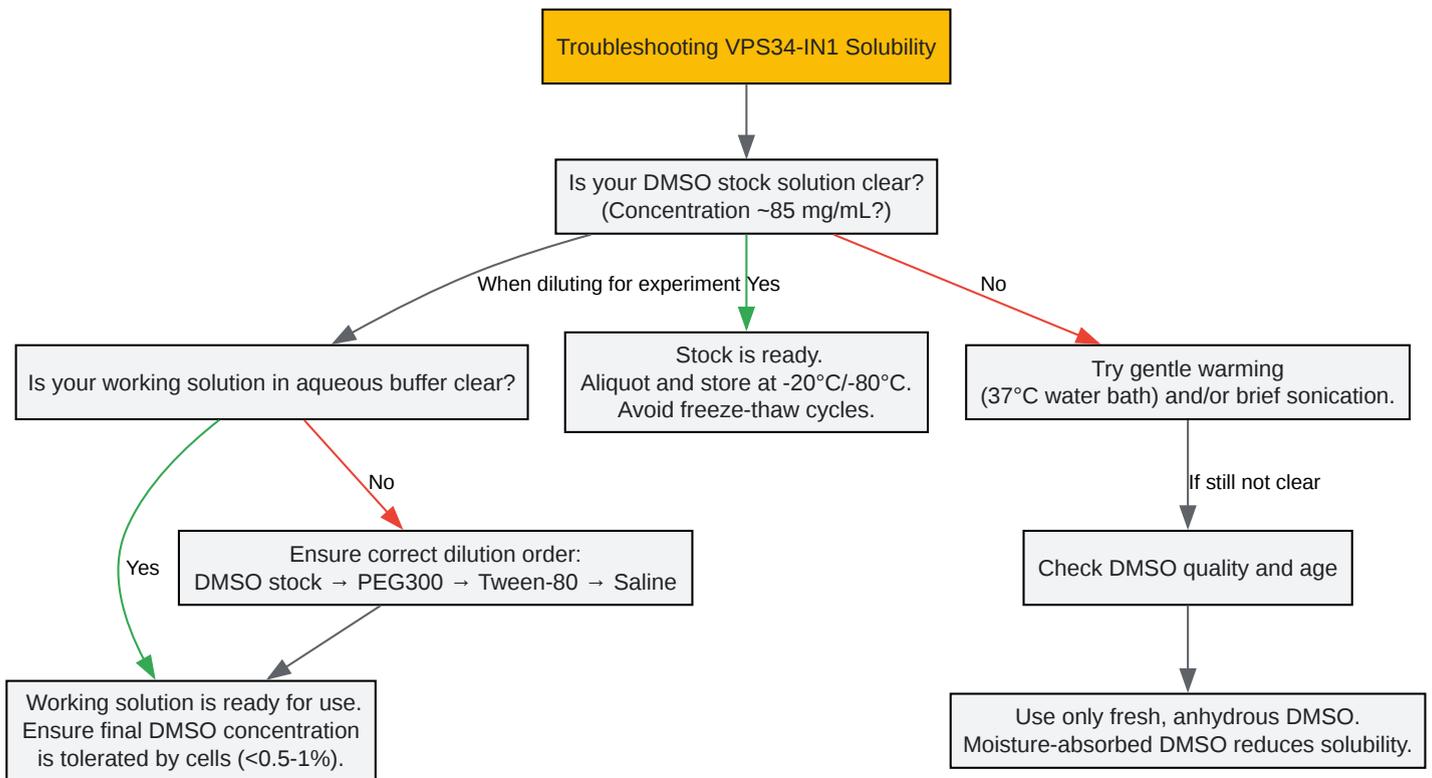
Formulation	Composition	Final Concentration Achieved	Administration Note
Solution)	[4] [2]		immediately [4].
Formulation 2 (Oil-Based Solution)	5% DMSO, 95% Corn Oil [4] [2]	~0.71 mg/mL (1.66 mM) [4]	Clear solution; prepare sequentially and use immediately [4].

**Preparation instructions for Formulation 1** (1 mL total volume example) [4]:

- Add 50  $\mu$ L of your 85 mg/mL DMSO stock solution to 400  $\mu$ L of PEG300. Mix evenly until clear.
- Add 50  $\mu$ L of Tween-80 to the mixture. Mix evenly until clear.
- Add 500  $\mu$ L of saline (0.9% NaCl in ddH<sub>2</sub>O) to adjust the volume to 1 mL. Mix evenly.
- The final mixture should be a clear solution and used immediately for optimal results.

## Solubility Troubleshooting Workflow

This decision diagram can help you diagnose and solve common solubility problems.



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## Frequently Asked Questions

**Q1: What is the primary mechanism of action of VPS34-IN1?** A1: VPS34-IN1 is a potent and highly selective inhibitor of the class III PI3K lipid kinase Vps34. It inhibits the phosphorylation of phosphatidylinositol (PtdIns) to produce PtdIns(3)P with an  $IC_{50}$  of 25 nM. It shows excellent selectivity, not significantly inhibiting 340 tested protein kinases or other lipid kinases, including all class I and class II PI3K isoforms [5] [4] [3].

**Q2: Can VPS34-IN1 be used to study autophagy?** A2: Yes. VPS34-IN1 modulates autophagy by inhibiting a key kinase involved in autophagosome formation. It has been shown to inhibit both basal and L-asparaginase-induced autophagy in acute myeloid leukemia cells [6] [4] [2].

**Q3: Are there any stability concerns for stock solutions?** A3: While formal stability studies are not provided in the search results, standard laboratory practice is to aliquot stock solutions and store them at **-20°C or -80°C**. You should **avoid repeated freeze-thaw cycles** to prevent compound degradation and precipitation. For the best results, use freshly prepared stock solutions for critical experiments [1] [2].

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## References

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